

Introduction: The Strategic Combination of a Privileged Scaffold with Key Functional Groups

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)quinoline-5,8-diol

CAS No.: 41192-41-0

Cat. No.: B1417569

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The quinoline ring system is a cornerstone in medicinal chemistry, recognized as a "privileged scaffold" due to its prevalence in a multitude of pharmacologically active compounds.^[1] Its derivatives have demonstrated a wide array of biological activities, including anticancer, antimalarial, antibacterial, and antiviral effects.^{[2][3]} The therapeutic potential of a quinoline-based molecule is significantly influenced by the nature and position of its substituents.^[1]

This guide focuses on a specific derivative, **2-(Trifluoromethyl)quinoline-5,8-diol**, which incorporates two functional groups of high strategic importance in drug design: a trifluoromethyl (CF₃) group and a hydroquinone moiety. The CF₃ group is known to enhance key molecular properties such as metabolic stability, lipophilicity, and binding affinity to biological targets.^[4] The quinoline-5,8-dione/diol system, a recognized pharmacophore, is implicated in various biological activities, including potent anticancer properties.

This technical guide provides a comprehensive overview of the predicted physicochemical properties of **2-(Trifluoromethyl)quinoline-5,8-diol**, outlines detailed experimental protocols for their determination, proposes a synthetic route, and discusses potential biological activities and mechanisms of action based on the current scientific literature. This document is intended

for researchers, scientists, and drug development professionals interested in the exploration and application of novel quinoline derivatives.

Predicted Physicochemical Properties of 2-(Trifluoromethyl)quinoline-5,8-diol

Direct experimental data for **2-(Trifluoromethyl)quinoline-5,8-diol** is not readily available in the public domain. However, by leveraging data from structurally related analogs, we can establish a set of predicted physicochemical properties. These predictions serve as a valuable starting point for experimental design and provide insights into the potential behavior of the molecule in biological systems.

Property	Predicted Value	Rationale Based on Analogs
Molecular Weight	231.16 g/mol	Calculated based on the chemical formula C10H6F3NO2.
Melting Point (°C)	> 200 (with decomposition)	Hydroxyquinolines and quinoline-diols often have high melting points due to intermolecular hydrogen bonding. The parent 2-(Trifluoromethyl)quinoline has a melting point of 58-62 °C.[5] The diol functionality is expected to significantly increase this value.
logP (Octanol/Water)	2.5 - 3.5	The trifluoromethyl group increases lipophilicity (logP). For instance, 2-Trifluoromethyl-4-methyl-5-hydroxyquinoline has a calculated XLogP3 of 3.1.[6] The two hydroxyl groups will decrease the logP. 8-Hydroxyquinoline has a log Kow of 2.02.[7] The combined effect is predicted to be in this range.
pKa	Phenolic Hydroxyls: 8-10 Quinoline Nitrogen: ~2-3	The hydroxyl groups are expected to have pKa values typical for phenolic compounds. The electron-withdrawing trifluoromethyl group will lower the pKa of the quinoline nitrogen, making it less basic than the parent

quinoline. A predicted pKa for 7-(Trifluoromethyl)quinoline is 2.55.[4]

Aqueous Solubility

Low to moderate

The hydroquinone moiety will enhance aqueous solubility compared to the parent 2-(Trifluoromethyl)quinoline. However, the overall flat aromatic structure and the trifluoromethyl group will likely result in low to moderate solubility. The solubility of quinoline itself is influenced by pH.[1]

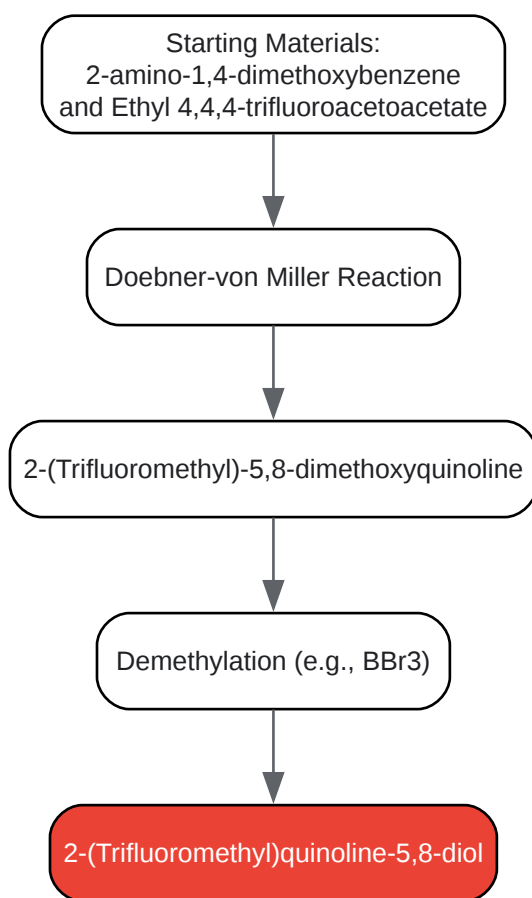
Chemical Stability

Moderate

The hydroquinone moiety is susceptible to oxidation, potentially converting to the corresponding quinone. Trifluoromethylated quinolines generally exhibit good chemical and metabolic stability.[4]

Synthesis and Characterization

A plausible synthetic pathway for **2-(Trifluoromethyl)quinoline-5,8-diol** can be conceptualized based on established quinoline synthesis methodologies. The following workflow outlines a potential approach.



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Caption: Proposed synthetic workflow for **2-(Trifluoromethyl)quinoline-5,8-diol**.

Structural and Purity Characterization

The synthesized **2-(Trifluoromethyl)quinoline-5,8-diol** should be thoroughly characterized to confirm its identity and purity using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR is expected to show distinct signals for the aromatic protons on the quinoline core and the hydroxyl protons.
 - ^{13}C NMR will show characteristic peaks for the carbon atoms of the quinoline scaffold, with the trifluoromethyl group appearing as a quartet.
 - ^{19}F NMR should display a singlet corresponding to the CF_3 group.[8]

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) should be used to confirm the elemental composition and exact mass of the synthesized compound.[9]
- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic absorption bands for O-H stretching of the hydroxyl groups, C=C and C=N stretching of the quinoline ring, and C-F stretching of the trifluoromethyl group.[10]
- High-Performance Liquid Chromatography (HPLC): HPLC is a crucial technique for assessing the purity of the final compound and for the quantitative analysis required in physicochemical property determination.

Experimental Protocols for Physicochemical Characterization

Accurate determination of the physicochemical properties of **2-(Trifluoromethyl)quinoline-5,8-diol** is essential for its development as a potential therapeutic agent. The following are detailed methodologies for key experiments.[4]

Melting Point Determination

The melting point provides a preliminary indication of purity.

- Sample Preparation: A small, dry sample of the compound is finely powdered.
- Capillary Tube Loading: The powdered sample is packed into a thin-walled capillary tube.
- Apparatus Setup: The capillary tube is placed in a calibrated melting point apparatus.
- Heating and Observation: The sample is heated at a controlled rate, and the temperature range over which the sample melts is recorded. For a pure compound, this range should be narrow.

Determination of logP (Octanol-Water Partition Coefficient)

logP is a measure of a compound's lipophilicity, which influences its absorption, distribution, metabolism, and excretion (ADME) properties.

- **System Preparation:** Equal volumes of n-octanol and water are pre-saturated with each other.
- **Sample Preparation:** A stock solution of **2-(Trifluoromethyl)quinoline-5,8-diol** is prepared in a suitable solvent. A known amount is added to the n-octanol/water mixture.
- **Equilibration:** The mixture is shaken vigorously for a set period to allow for partitioning of the compound between the two phases, followed by centrifugation to separate the layers.
- **Concentration Measurement:** The concentration of the compound in both the n-octanol and aqueous phases is determined using a validated HPLC-UV method.
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logP is the base-10 logarithm of this value.

pKa Determination by Potentiometric Titration

The pKa values indicate the extent of ionization at a given pH, which affects solubility and biological activity.

- **Sample Preparation:** A known concentration of the compound is dissolved in a mixture of water and a co-solvent (e.g., methanol or DMSO) to ensure solubility.
- **Titration Setup:** The solution is placed in a thermostatted beaker with a calibrated pH electrode and a magnetic stirrer.
- **Titration:** A standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH) is added in small, precise increments.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa values are determined from the inflection points of the curve.

Aqueous Solubility Determination

Solubility is a critical parameter for drug formulation and bioavailability.

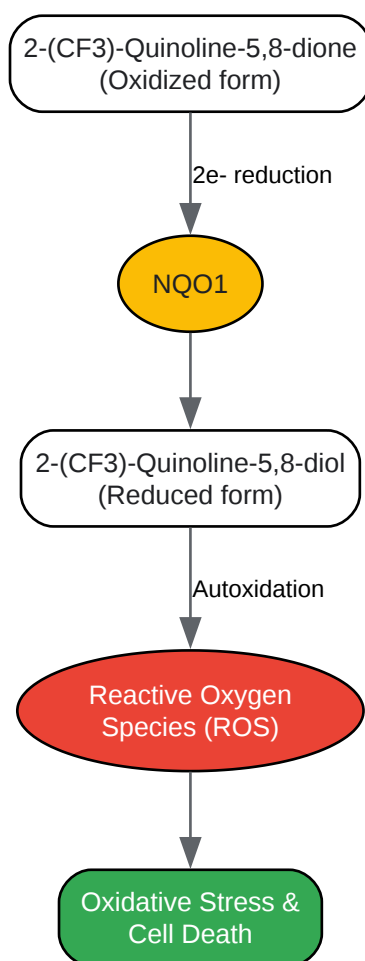
- **Sample Preparation:** An excess amount of the solid compound is added to a known volume of aqueous buffer at a specific pH.
- **Equilibration:** The suspension is shaken at a constant temperature until equilibrium is reached (typically 24-48 hours).
- **Sample Processing:** The suspension is filtered or centrifuged to remove the undissolved solid.
- **Concentration Measurement:** The concentration of the dissolved compound in the clear supernatant is determined by HPLC-UV.
- **Result:** The aqueous solubility is reported in units such as mg/mL or μM . This experiment should be repeated at different pH values to understand the pH-solubility profile.

Potential Biological Activity and Mechanisms of Action

The chemical structure of **2-(Trifluoromethyl)quinoline-5,8-diol** suggests several potential biological activities, primarily in the realm of oncology.

Anticancer Activity

Quinoline-5,8-diones are known for their antiproliferative effects. A key enzyme often associated with the bioactivity of quinones is NAD(P)H:quinone oxidoreductase 1 (NQO1). NQO1 is a flavoprotein that catalyzes the two-electron reduction of quinones to hydroquinones, which can be a detoxification pathway. However, for some quinone-based anticancer drugs, NQO1-mediated reduction can lead to the formation of cytotoxic species or disrupt cellular redox balance, leading to selective killing of cancer cells that overexpress NQO1.



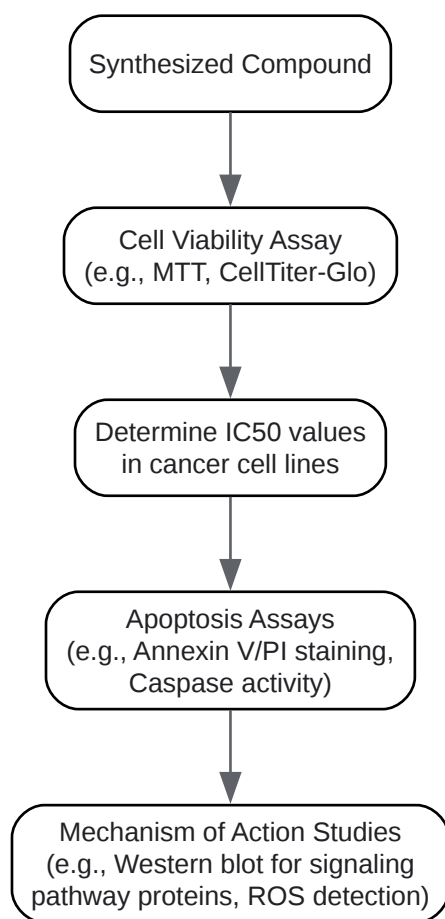
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Caption: Potential NQO1-mediated mechanism of action.

The trifluoromethyl group may also contribute to anticancer activity by enhancing the molecule's ability to inhibit key cellular targets, such as kinases, a common mechanism for quinoline-based anticancer drugs.

Experimental Workflow for Cytotoxicity Assessment

To evaluate the potential anticancer activity of **2-(Trifluoromethyl)quinoline-5,8-diol**, a series of in vitro assays should be conducted.



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Caption: Experimental workflow for in vitro cytotoxicity assessment.

Conclusion

2-(Trifluoromethyl)quinoline-5,8-diol is a molecule of significant interest, combining a privileged quinoline scaffold with a trifluoromethyl group and a hydroquinone moiety. While direct experimental data is currently lacking, this guide provides a comprehensive framework for its investigation, including predicted physicochemical properties, a proposed synthetic route, detailed experimental protocols for characterization, and a rationale for its potential biological activity. The information presented here serves as a valuable resource for researchers and drug development professionals, enabling a systematic and scientifically grounded approach to unlocking the therapeutic potential of this promising compound. Further experimental validation of the predicted properties and biological activities is a critical next step in its development.

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